

4-Glycidyloxycarbazole: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Glycidyloxycarbazole

Cat. No.: B193025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations for the handling of **4-Glycidyloxycarbazole** (CAS No. 51997-51-4). Due to the limited availability of specific toxicological data for this compound, this guide incorporates information on the broader classes of glycidyl ethers and carbazole derivatives to provide a comprehensive risk assessment.

Chemical and Physical Properties

4-Glycidyloxycarbazole, also known as 4-(2,3-Epoxypropoxy)carbazole, is a heterocyclic compound. The presence of both a carbazole moiety and a reactive glycidyl ether group dictates its chemical properties and potential biological activity.

Property	Value	Reference
CAS Number	51997-51-4	TCI America
Molecular Formula	C ₁₅ H ₁₃ NO ₂	TCI America
Molecular Weight	239.27 g/mol	TCI America
Appearance	White to yellow to orange powder or crystals	TCI America
Purity	>98.0% (HPLC)	TCI America
Synonyms	4-(2,3-Epoxypropoxy)carbazole	TCI America

Hazard Identification and Classification

The primary hazards associated with **4-Glycidyloxycarbazole** are related to its potential for skin and eye irritation, as well as the known risks associated with the glycidyl ether and carbazole chemical classes.

Hazard Class	Classification	Precautionary Statements
Skin Irritation	Causes skin irritation	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362+P364: Take off contaminated clothing and wash it before reuse.
Eye Irritation	Causes serious eye irritation	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.

Toxicological Data

Specific quantitative toxicological data for **4-Glycidyloxycarbazole**, such as LD50 and LC50 values, are not readily available. The Safety Data Sheet from TCI Chemicals indicates that information on acute toxicity, carcinogenicity, mutagenicity, and other toxicological endpoints is not available. Therefore, a conservative approach based on the known hazards of related compounds is essential.

General Toxicity of Glycidyl Ethers

Glycidyl ethers as a class of compounds are known to exhibit a range of toxic effects.

Toxicological Endpoint	General Findings for Glycidyl Ethers
Carcinogenicity	Phenyl glycidyl ether is classified as "possibly carcinogenic to humans (Group 2B)" by IARC. There is sufficient evidence for its carcinogenicity in experimental animals.[1]
Mutagenicity	Some aromatic glycidyl compounds have been shown to be potent mutagens in bacterial assays.[2]
Skin Sensitization	Glycidyl ethers are potential skin sensitizing agents.[3]
Irritation	Glycidyl ethers are primary skin and eye irritants.[3]
Inhalation Toxicity	Inhalation of vapors may cause respiratory irritation. Some glycidyl ethers are considered toxic if inhaled.

Biological Activity of Carbazole Derivatives

Carbazole and its derivatives are known to possess a wide range of biological activities, which can include cytotoxic effects.

Biological Activity	General Findings for Carbazole Derivatives
Cytotoxicity	Many carbazole derivatives have been investigated for their potential as anticancer agents due to their cytotoxic properties.[4][5]
Mutagenicity	Some carbazole derivatives have been shown to be mutagenic in experimental studies.[6][7]

Experimental Protocols

Given that **4-Glycidyloxycarbazole** is a key intermediate in the synthesis of pharmaceuticals like Carvedilol, its synthesis is a common procedure where exposure can occur.[8][9]

Synthesis of 4-Glycidyloxycarbazole

The following is a representative experimental protocol for the synthesis of **4-Glycidyloxycarbazole** from 4-hydroxy carbazole and epichlorohydrin.[9]

Materials:

- 4-hydroxy carbazole
- Sodium hydroxide
- Dimethyl sulfoxide (DMSO)
- Epichlorohydrin
- Water

Procedure:

- To a stirred solution of water and sodium hydroxide, add 4-hydroxy carbazole over a period of 10-15 minutes.
- Cool the reaction mixture to 10-15°C and add DMSO dropwise over 45 minutes.
- After stirring for 15 minutes, add epichlorohydrin over a 1-hour duration while maintaining the temperature at 10-15°C.
- Slowly raise the temperature of the reaction mixture to 45°C and maintain the suspension for 6 hours under stirring.
- After completion of the reaction, dilute the product with water, filter, and wash with water.

Note: This protocol should be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize the risk of exposure.

Personal Protective Equipment (PPE)

PPE Component	Specification
Gloves	Double-gloving with nitrile gloves.
Eye Protection	Chemical safety goggles and a face shield.
Body Protection	A lab coat.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for handling large quantities or if there is a risk of aerosolization.

Engineering Controls

- Fume Hood: All work with **4-Glycidyloxycarbazole**, especially its synthesis, should be conducted in a certified chemical fume hood.
- Safety Shower and Eyewash Station: These should be readily accessible in the work area.

Storage

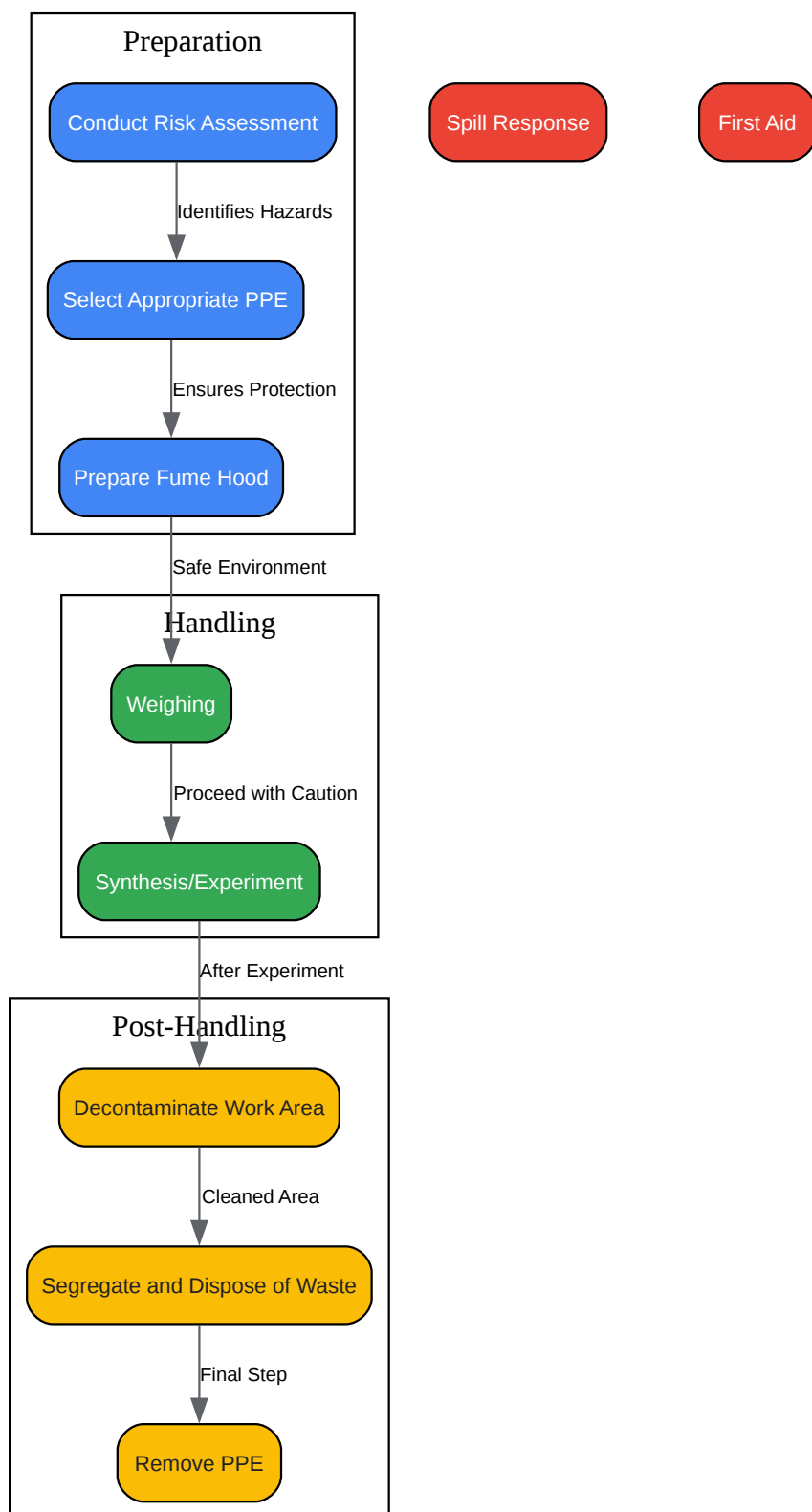
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Spill and Disposal Procedures

- Spill: In case of a spill, evacuate the area and wear appropriate PPE. Absorb the spill with an inert material and place it in a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **4-Glycidyloxycarbazole** in a research setting.



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Caption: Workflow for the safe handling of **4-Glycidyloxycarbazole**.

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